

# Personal protective equipment for handling 2'-Bromo-5'-fluoroacetophenone

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## Compound of Interest

Compound Name: 2'-Bromo-5'-fluoroacetophenone

Cat. No.: B041415

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## Essential Safety and Handling Guide for 2'-Bromo-5'-fluoroacetophenone

This guide provides crucial safety protocols and logistical plans for the handling and disposal of **2'-Bromo-5'-fluoroacetophenone**, tailored for researchers, scientists, and professionals in drug development. Adherence to these procedures is vital for ensuring laboratory safety and operational integrity.

### Chemical Identifier and Physical Properties

Property	Value
CAS Number	1006-33-3[1][2]
Molecular Formula	C8H6BrFO[1][2]
Molecular Weight	217.04 g/mol [1]
Appearance	Off-white to pale yellow crystalline solid or a clear, pale lemon/lime liquid.[1]
Boiling Point	144°C at 18 mmHg
Solubility	Soluble in methanol.[1] Sparingly soluble in water.[3]
Storage Temperature	Room temperature, in a dry, sealed container.[1]

## Hazard Identification and Personal Protective Equipment (PPE)

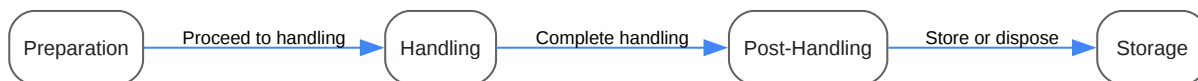
**2'-Bromo-5'-fluoroacetophenone** is an organic halogenated aromatic ketone that is considered hazardous. It can cause skin, eye, and respiratory irritation.[1] Prolonged exposure may lead to more severe health effects.[1] Therefore, stringent adherence to PPE protocols is mandatory.

### Recommended Personal Protective Equipment (PPE)

Protection Type	Recommended Equipment	Rationale
Eye and Face Protection	Chemical splash goggles and a face shield.	To protect against splashes of the chemical which can cause serious eye damage. Standard safety glasses are insufficient. [4][5]
Hand Protection	Butyl or Neoprene gloves.	This compound is a halogenated aromatic ketone. Nitrile gloves offer poor protection against ketones.[6] [7] Butyl and Neoprene provide better resistance to a wide range of chemicals, including ketones and halogenated hydrocarbons.[6]
Body Protection	A lab coat must be worn. For tasks with a higher risk of splashing, a chemical-resistant apron is necessary.[5]	To prevent skin contact with the chemical.
Respiratory Protection	Use in a well-ventilated area, preferably a chemical fume hood.[8][9]	To avoid inhalation of vapors or dust which can cause respiratory irritation.[1]

## Operational Plan: Step-by-Step Handling Procedure

A systematic approach to handling **2'-Bromo-5'-fluoroacetophenone** is essential to minimize exposure and ensure safety.



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Caption: A simplified workflow for handling **2'-Bromo-5'-fluoroacetophenone**.

### 1. Preparation

- Review Safety Data Sheet (SDS): Before beginning any work, thoroughly read and understand the SDS for **2'-Bromo-5'-fluoroacetophenone**.
- Work Area Setup: Ensure a certified chemical fume hood is operational.[8][9] The work area should be clean and free of incompatible materials such as strong oxidizing agents and strong bases.
- Assemble PPE: Put on all required PPE as detailed in the table above.
- Emergency Equipment: Confirm that a safety shower and eyewash station are accessible and functional.[5]

### 2. Handling

- Weighing and Transfer: Conduct all weighing and transfers of the chemical inside the chemical fume hood to contain any dust or vapors.
- Avoid Inhalation and Contact: Handle the chemical with care to avoid generating dust or splashes. Do not breathe in dust or vapors.[9] Avoid all personal contact with the substance. [2]
- Adding to Solvents: If dissolving in a solvent, add the **2'-Bromo-5'-fluoroacetophenone** slowly to the solvent to avoid splashing.

### 3. Post-Handling

- Decontamination: Clean the work area thoroughly after use. Wipe down all surfaces that may have come into contact with the chemical.
- PPE Removal: Remove PPE in the correct order to avoid cross-contamination. Dispose of disposable gloves and any contaminated items in the appropriate waste container.
- Personal Hygiene: Wash hands thoroughly with soap and water after handling the chemical, even if gloves were worn.[9]

#### 4. Storage

- Container: Keep the container tightly closed in a dry, cool, and well-ventilated area.[1]
- Segregation: Store **2'-Bromo-5'-fluoroacetophenone** away from incompatible materials.[5]  
It should be segregated from acids and bases.[4]

## Disposal Plan: Step-by-Step Waste Management

Proper disposal of **2'-Bromo-5'-fluoroacetophenone** and its containers is critical to prevent environmental contamination and ensure regulatory compliance. As a halogenated organic compound, it must be treated as hazardous waste.[10]



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Caption: The workflow for the proper disposal of halogenated organic waste.

#### 1. Waste Collection

- Designated Container: Collect all waste containing **2'-Bromo-5'-fluoroacetophenone** in a designated, leak-proof, and compatible waste container.[11]

#### 2. Waste Segregation

- **Halogenated Waste Stream:** This compound is a halogenated organic; therefore, it must be disposed of in a container specifically marked for "Halogenated Organic Waste".<sup>[10][12]</sup> Do not mix with non-halogenated waste.<sup>[12][13]</sup>
- **Solid vs. Liquid:** If the waste is a solution, do not mix it with solid waste. Keep them in separate, appropriately labeled containers.

### 3. Labeling

- **Clear Identification:** The waste container must be clearly labeled with "Hazardous Waste" and the full chemical name: "**2'-Bromo-5'-fluoroacetophenone**".<sup>[11]</sup> Avoid using abbreviations or chemical formulas.<sup>[11]</sup>
- **Composition:** If it is a mixed waste stream, list all components and their approximate percentages.

### 4. Storage for Pickup

- **Secure Storage:** Store the sealed waste container in a designated, well-ventilated, and secondary containment area while awaiting pickup by a certified hazardous waste disposal service.
- **Container Integrity:** Ensure the cap is tightly sealed and the exterior of the container is clean and free of contamination.<sup>[11]</sup>

### 5. Waste Pickup

- **Authorized Disposal:** Arrange for the disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed chemical waste contractor. Follow all local, regional, and national regulations for hazardous waste disposal.

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